

"Sodium lauroyl lactylate" synthesis and reaction pathways

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Compound of Interest

Compound Name: *Sodium lauroyl lactylate*

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An In-depth Technical Guide to the Synthesis and Reaction Pathways of **Sodium Lauroyl Lactylate**

Introduction

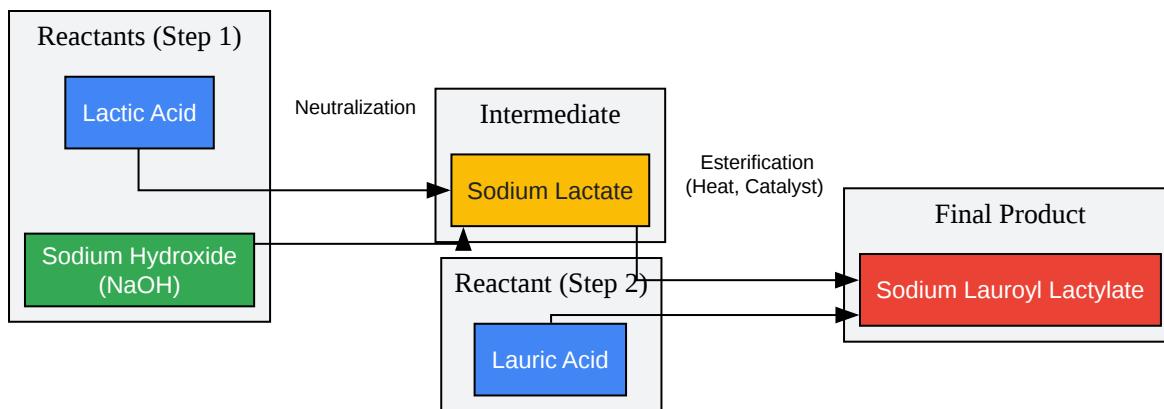
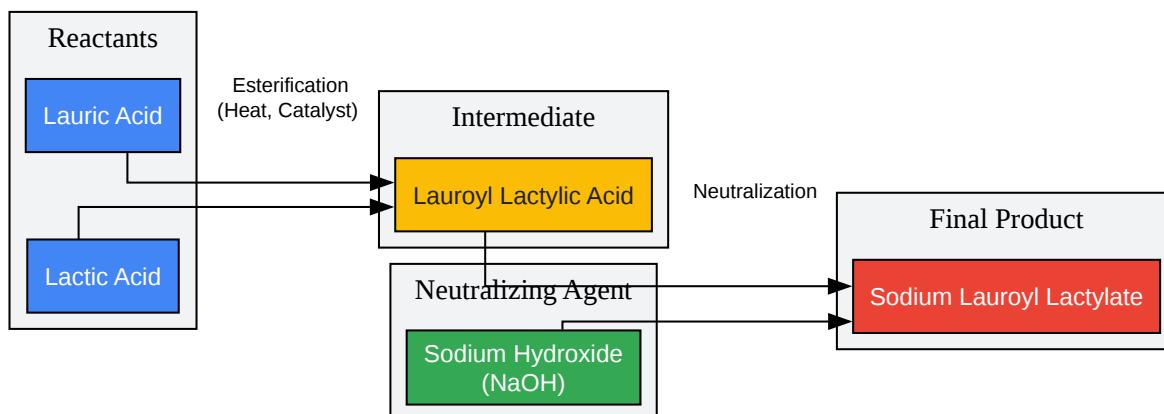
Sodium lauroyl lactylate (SLL) is an anionic surfactant and emulsifier widely utilized in the cosmetics, personal care, and food industries.^{[1][2][3]} It is the sodium salt of the ester formed from lauric acid and lactyl lactate.^{[4][5]} Derived from natural and renewable resources like coconut or palm oil (as a source of lauric acid) and lactic acid, SLL is valued for its mildness, moisturizing properties, and ability to stabilize oil-in-water emulsions.^{[1][6][7]} This technical guide provides a detailed examination of the core synthesis methodologies, reaction pathways, and experimental protocols for producing **sodium lauroyl lactylate**, intended for researchers, chemists, and drug development professionals.

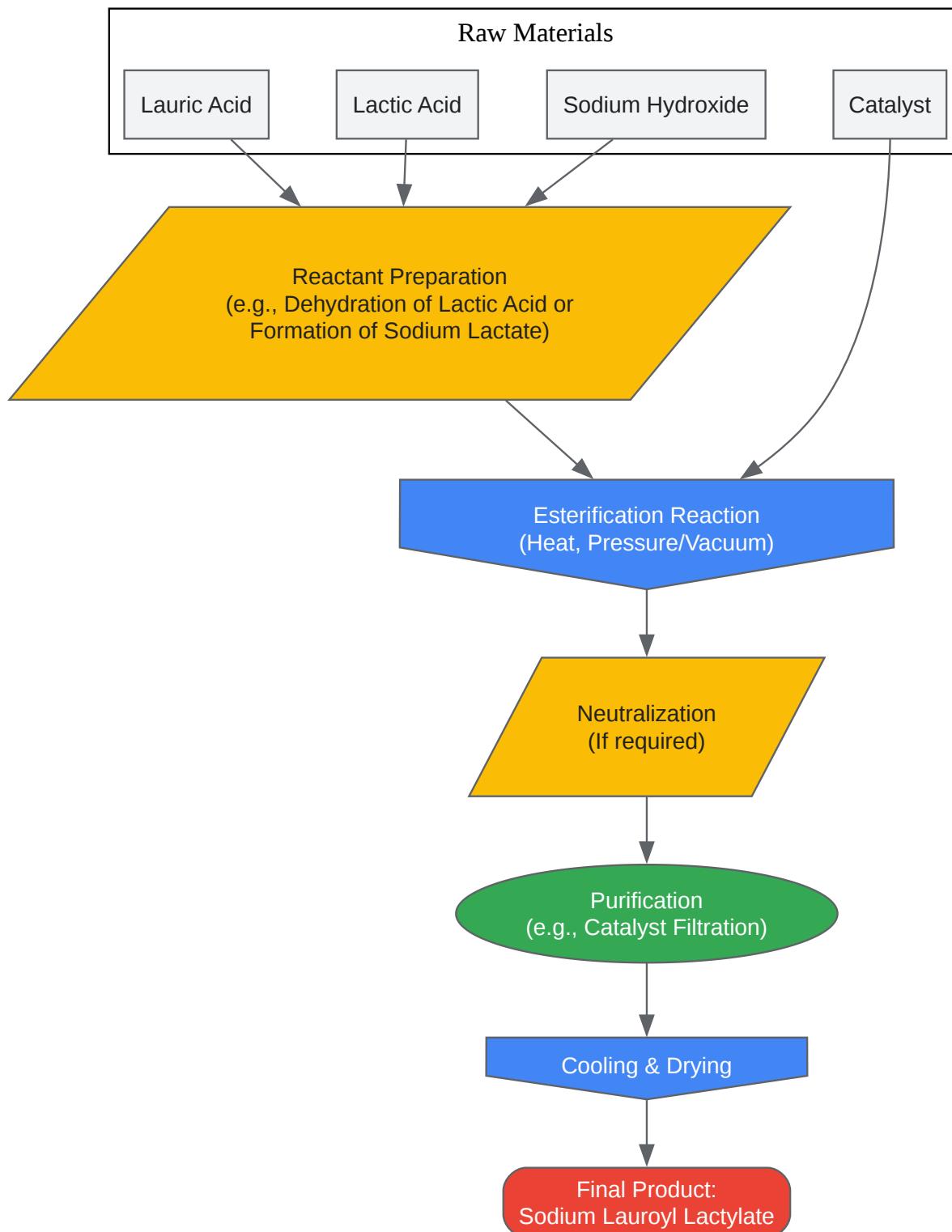
Core Synthesis and Reaction Pathways

The industrial synthesis of **sodium lauroyl lactylate** is primarily achieved through two distinct reaction pathways. Both pathways involve an esterification reaction between lauric acid and lactic acid, followed by a neutralization step to form the final sodium salt.

Pathway 1: Direct Esterification Followed by Neutralization

This is a straightforward approach where lauric acid is directly reacted with lactic acid at elevated temperatures to form lauroyl lactylic acid.^{[1][2]} The intermediate acid is subsequently neutralized with a sodium base, typically sodium hydroxide, to yield the final product, **sodium lauroyl lactylate**.^{[1][2]} Some patented methods emphasize a pre-dehydration step for the lactic acid under vacuum to improve reaction efficiency.^[8]



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References

- 1. specialchem.com [specialchem.com]
- 2. Sodium Lauroyl Lactylate | High-Purity Reagent [benchchem.com]
- 3. Market Insight Architects - Sodium Lauroyl Lactylate Market By Application [sites.google.com]
- 4. ingredientstodiefor.com [ingredientstodiefor.com]
- 5. ewg.org [ewg.org]
- 6. Sodium Lauroyl Lactylate in Cosmetics & Personal Care Products [periodical.knowde.com]
- 7. soteriskin.com [soteriskin.com]
- 8. Preparation method of fatty acyl lactic acid or salt thereof - Eureka | PatSnap [eureka.patsnap.com]
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